

Application Notes and Protocols for Administering Calcium Ketoglutarate to Mice in Diet

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Compound of Interest

Compound Name: Calcium ketoglutarate

Cat. No.: B13838035

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Introduction

Calcium alpha-ketoglutarate (CaKG) is a key metabolite in the tricarboxylic acid (TCA) cycle that has garnered significant interest for its potential to extend lifespan and healthspan.^{[1][2]} As animals age, the circulating levels of alpha-ketoglutarate (AKG) can decrease substantially. Supplementation with CaKG in the diet of middle-aged mice has been shown to promote a longer, healthier life, associated with a reduction in frailty and levels of systemic inflammatory cytokines.^{[1][2]} These application notes provide a detailed protocol for the preparation and administration of a CaKG-supplemented diet to mice, a summary of reported quantitative outcomes, and an overview of the proposed signaling pathways.

Quantitative Data Summary

The following tables summarize the quantitative data from key studies on the effects of dietary CaKG supplementation in mice.

Table 1: Effects of CaKG on Lifespan in C57BL/6 Mice

Sex	CaKG Concentration in Diet	Age at Treatment Initiation	Median Lifespan Increase	Maximum Lifespan (90th Percentile) Increase	Citation
Female	2% (w/w)	18 months	10.5% - 16.6%	8% - 19.7%	[3]
Male	2% (w/w)	18 months	9.6% - 12.8%	Not statistically significant	[3]

Table 2: Effects of CaKG on Healthspan and Inflammatory Markers in C57BL/6 Mice

Sex	CaKG Concentration in Diet	Age at Treatment Initiation	Reduction in Frailty Score	Key Biomarker Changes	Citation
Female	2% (w/w)	18 months	~46%	Increased Interleukin-10 (IL-10) production by T-cells, decreased systemic inflammatory cytokines.	[1] [3]
Male	2% (w/w)	18 months	~41%	Improvements in body condition, gait, and reduced tumor incidence.	[3]

Experimental Protocols

Protocol 1: Preparation of Calcium Ketoglutarate Supplemented Diet

This protocol details the preparation of a standard rodent diet supplemented with 2% (w/w) **Calcium Ketoglutarate**.

Materials:

- Standard powdered rodent chow
- Calcium alpha-ketoglutarate (CaKG) powder
- Precision balance
- Spatula
- Large mixing bowl or a commercial feed mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Don PPE: Wear a lab coat, gloves, and safety glasses.
- Weigh Ingredients:
 - Accurately weigh the desired amount of powdered rodent chow. For example, to prepare 1 kg of diet, weigh out 980 g of chow.
 - Accurately weigh the corresponding amount of CaKG powder. For a 2% (w/w) diet, this would be 20 g for a 1 kg total diet preparation.
- Mixing:
 - Transfer the weighed powdered chow to a large, clean, and dry mixing bowl or a commercial feed mixer.

- Gradually add the weighed CaKG powder to the chow while continuously mixing.
- Ensure thorough and homogenous mixing for at least 15-20 minutes to guarantee consistent dosing in the final feed.
- Storage:
 - Store the prepared CaKG-supplemented diet in airtight containers in a cool, dry place, protected from light.
 - Label the containers clearly with the diet composition (e.g., "2% CaKG Diet") and the date of preparation.
- Control Diet:
 - Prepare a control diet using the same procedure but without the addition of CaKG. It is crucial that the control diet is identical in composition in all other aspects.

Protocol 2: Administration of CaKG-Supplemented Diet to Mice

This protocol outlines the procedure for administering the prepared diet to mice and subsequent monitoring.

Materials and Animals:

- Middle-aged mice (e.g., C57BL/6 at 18 months of age)
- Cages with appropriate bedding
- Food hoppers
- Water bottles
- Prepared 2% CaKG-supplemented diet
- Prepared control diet

- Animal scale

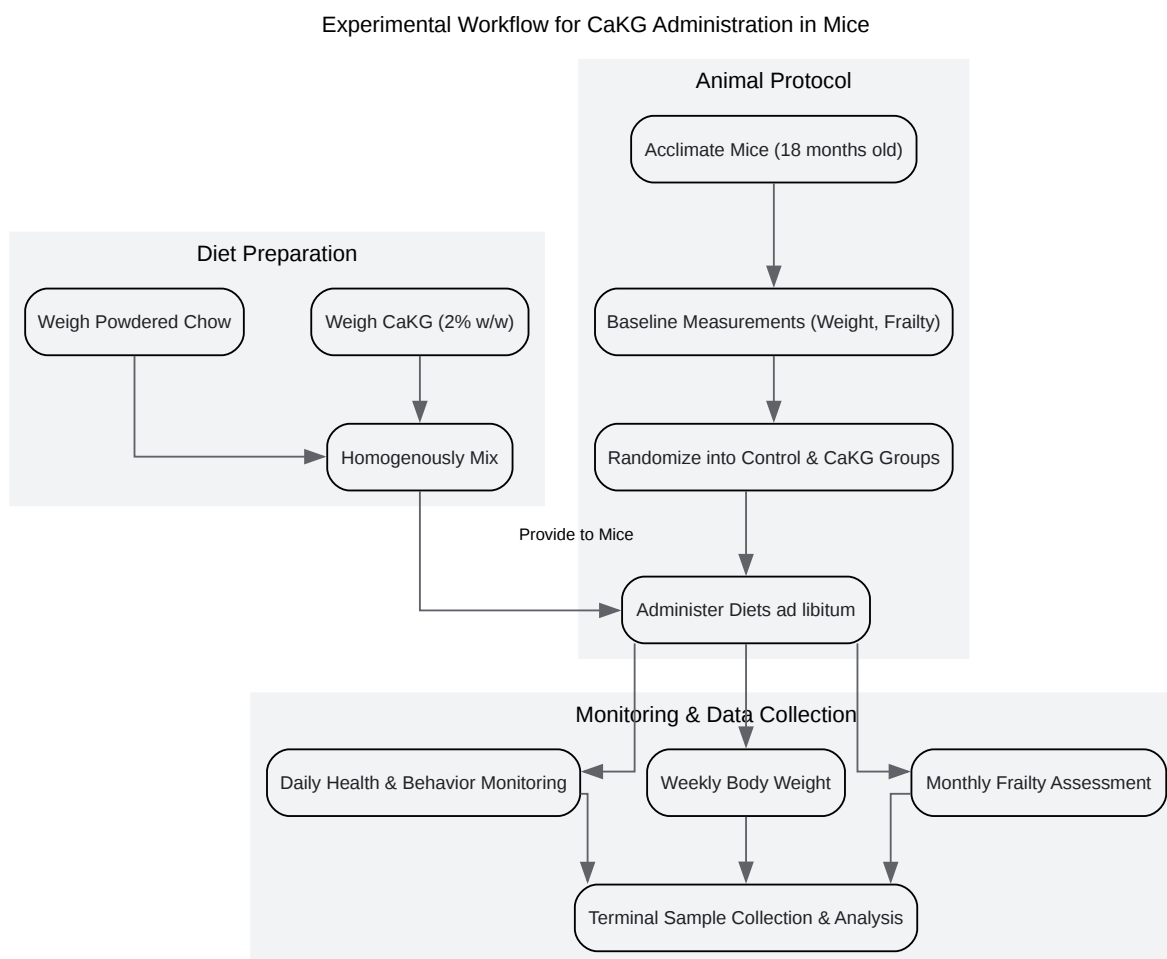
Procedure:

- Animal Acclimation:
 - House the mice in a controlled environment (temperature, humidity, and light-dark cycle) and allow them to acclimate for at least one week before the start of the experiment.
- Baseline Measurements:
 - Record the initial body weight of each mouse.
 - Perform any other baseline health assessments as required by the study design (e.g., frailty index, blood collection for biomarker analysis).
- Diet Administration:
 - Randomly assign mice to either the control or the CaKG-supplemented diet group.
 - Provide the respective diets ad libitum in the food hoppers.
 - Ensure a constant supply of fresh water.
- Monitoring:
 - Monitor the food and water intake regularly (e.g., daily or weekly).
 - Measure and record the body weight of each mouse weekly.
 - Observe the general health and behavior of the mice daily. Note any signs of distress or adverse effects.
 - Perform longitudinal healthspan assessments at regular intervals (e.g., monthly frailty scoring).
- Data Collection:

- Continue the dietary intervention for the duration of the study, which may be for several months or until the end of the animals' lifespan.
- Collect terminal samples (e.g., blood, tissues) for biomarker analysis as per the experimental design.

Visualizations

Experimental Workflow

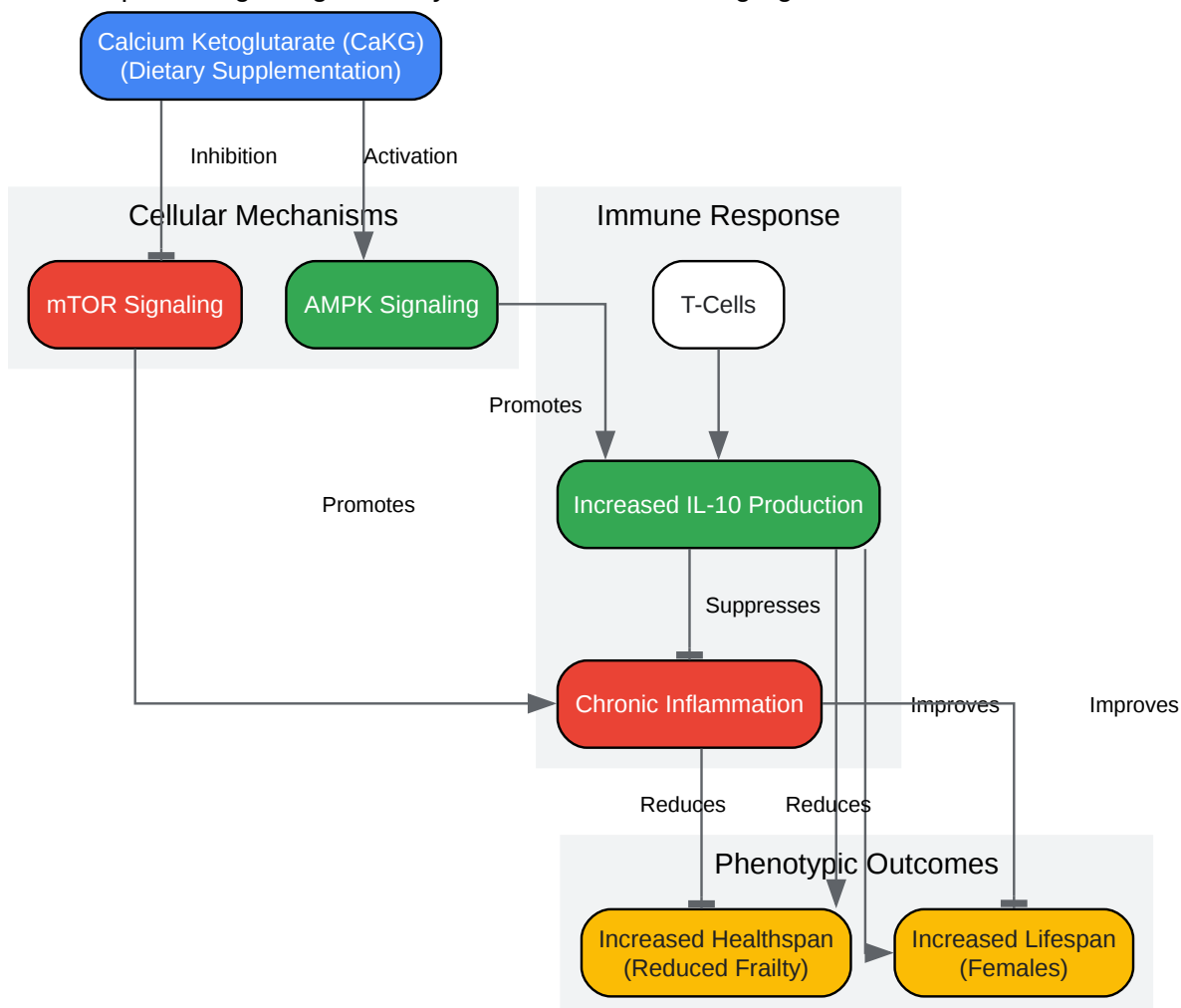


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Caption: Experimental workflow for CaKG administration in mice.

Proposed Signaling Pathway of CaKG in Aging

Proposed Signaling Pathway of CaKG in Attenuating Age-Related Inflammation

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Caption: Proposed signaling pathway of CaKG in aging.

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